

Adipamide: A Comprehensive Technical Guide to its Melting Point and Thermal Stability

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Compound of Interest

Compound Name: Adipamide

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Abstract

Adipamide (hexanediamide), a dicarboxylic acid amide, serves as a crucial monomer in the synthesis of various polyamides and as a building block in organic synthesis. A thorough understanding of its thermal properties, specifically its melting point and thermal stability, is paramount for its application in polymerization processes, material science, and pharmaceutical development. This technical guide provides an in-depth analysis of the melting point and thermal stability of **adipamide**, complete with detailed experimental protocols and data presented for clear interpretation.

Physicochemical Properties of Adipamide

Adipamide is a white, crystalline solid at room temperature.^[1] Its fundamental properties are summarized in the table below.

Property	Value	Reference
IUPAC Name	Hexanediamide	[2]
Synonyms	Adipic acid diamide, Adipic diamide	[2]
CAS Number	628-94-4	[3]
Molecular Formula	C ₆ H ₁₂ N ₂ O ₂	[2]
Molecular Weight	144.17 g/mol	[3]

Melting Point of Adipamide

The melting point of a crystalline solid is a critical physical constant, indicative of its purity. For **adipamide**, the melting point is consistently reported in a narrow range, signifying a well-defined crystalline structure.

Quantitative Data

The melting point of **adipamide** has been determined by various analytical methods, with Differential Scanning Calorimetry (DSC) providing the most precise data, including the enthalpy of fusion.

Parameter	Value	Method
Melting Point	226-229 °C	Not specified (lit.)
Melting Point	220 to 225 °C	Not specified
Melting Point	499.1 K (226.1 °C)	DSC
Enthalpy of Fusion ($\Delta_{\text{fus}}H$)	52.72 kJ/mol	DSC

Experimental Protocol: Differential Scanning Calorimetry (DSC)

Objective: To determine the melting point and enthalpy of fusion of **adipamide**.

Principle: DSC measures the difference in heat flow between a sample and a reference as a function of temperature. As the sample undergoes a phase transition, such as melting, it absorbs energy, which is detected as an endothermic peak on the DSC thermogram.

Apparatus: A calibrated Differential Scanning Calorimeter.

Procedure:

- Sample Preparation: Accurately weigh 5-10 mg of high-purity **adipamide** into a standard aluminum DSC pan.
- Encapsulation: Hermetically seal the pan to ensure no loss of sample due to sublimation.
- Instrument Setup:
 - Place the sealed sample pan and an empty reference pan into the DSC cell.
 - Purge the cell with an inert gas, such as nitrogen, at a constant flow rate (e.g., 50 mL/min) to prevent oxidative degradation.
- Thermal Program:
 - Equilibrate the sample at a temperature well below the expected melting point (e.g., 30 °C).
 - Heat the sample at a constant rate (e.g., 10 °C/min) to a temperature significantly above the melting point (e.g., 250 °C).
- Data Analysis:
 - The melting point (T_m) is determined as the onset temperature of the endothermic melting peak.
 - The enthalpy of fusion (ΔH_{fus}) is calculated by integrating the area of the melting peak.

Thermal Stability of Adipamide

Thermal stability is a measure of a substance's resistance to decomposition upon heating. For **adipamide**, this is a critical parameter for high-temperature applications like melt polymerization.

General Observations

Adipamide is generally considered to be a thermally stable compound.^[4] However, upon combustion, it decomposes to produce hazardous fumes, including carbon monoxide, carbon dioxide, and nitrogen oxides.^[4]

Quantitative Data

While extensive thermogravimetric analysis (TGA) data for various polyamides derived from **adipamide** is available, specific quantitative data on the thermal decomposition of pure **adipamide** is not prevalent in publicly accessible literature. General information for aliphatic amides suggests that decomposition typically begins at temperatures above 300 °C, but this can vary based on the specific molecular structure and experimental conditions.

Parameter	Value	Method
Onset Decomposition Temperature	Data not readily available	TGA
Peak Decomposition Temperature	Data not readily available	TGA

Experimental Protocol: Thermogravimetric Analysis (TGA)

Objective: To determine the thermal decomposition profile of **adipamide**.

Principle: TGA measures the change in mass of a sample as a function of temperature in a controlled atmosphere. The resulting TGA curve provides information on the onset of decomposition, the temperature of maximum decomposition rate, and the residual mass.

Apparatus: A calibrated Thermogravimetric Analyzer.

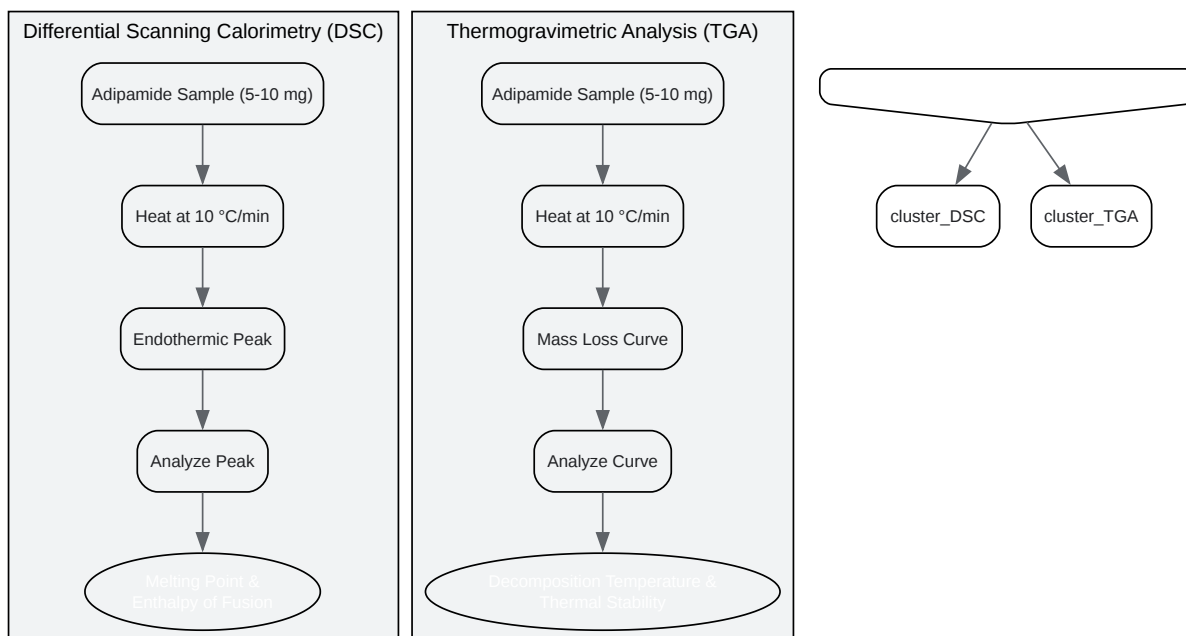
Procedure:

- Sample Preparation: Accurately weigh 5-10 mg of high-purity **adipamide** into a ceramic or platinum TGA pan.
- Instrument Setup:
 - Place the sample pan in the TGA furnace.
 - Purge the furnace with an inert gas, such as nitrogen, at a constant flow rate (e.g., 50 mL/min) to study the thermal decomposition in the absence of oxidation.
- Thermal Program:
 - Equilibrate the sample at a low temperature (e.g., 30 °C).
 - Heat the sample at a constant rate (e.g., 10 °C/min) to a high temperature where complete decomposition is expected (e.g., 600 °C).
- Data Analysis:
 - The onset of decomposition is identified as the temperature at which a significant mass loss begins.
 - The temperature of the maximum rate of mass loss is determined from the peak of the derivative of the TGA curve (DTG curve).
 - The percentage of residual mass at the end of the experiment is also recorded.

Visualizations

Logical Workflow for Thermal Analysis

The following diagram illustrates the logical workflow for the thermal analysis of **adipamide**.

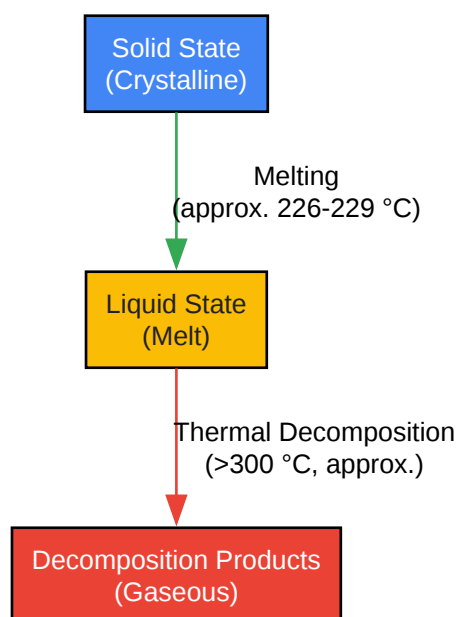


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Caption: Workflow for the thermal analysis of **adipamide**.

State Transitions of Adipamide with Temperature

This diagram illustrates the relationship between temperature and the physical state of **adipamide**.



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Caption: State transitions of **adipamide** as a function of temperature.

Conclusion

Adipamide exhibits a sharp and well-defined melting point in the range of 226-229 °C, confirming its crystalline nature. While generally considered thermally stable, specific data on its decomposition temperature from thermogravimetric analysis is not widely reported. The detailed experimental protocols provided herein for DSC and TGA offer a standardized approach for researchers to accurately characterize the thermal properties of **adipamide** and similar compounds. This knowledge is essential for optimizing its use in various industrial and scientific applications.

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